

Leuhistin: A Technical Guide to its Discovery, Microbial Origin, and Biological Activity

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Compound of Interest

Compound Name: *Leuhistin*

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Abstract

Leuhistin is a naturally occurring small molecule inhibitor of aminopeptidase M (AP-M), also known as CD13.[1] Discovered from a microbial source, it has garnered interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of **Leuhistin**, detailing its discovery, the producing microorganism, its physicochemical properties, and biological activity. The guide includes detailed experimental protocols for its isolation and biological evaluation, and explores its potential mechanism of action through the inhibition of aminopeptidase M and its associated signaling pathways. All quantitative data is presented in structured tables, and key processes are visualized using diagrams.

Discovery and Microbial Source

Leuhistin was first isolated and identified by a team of researchers at the Institute of Microbial Chemistry in Tokyo, Japan.[1][2] The discovery was part of a screening program aimed at identifying novel inhibitors of aminopeptidase M from microbial sources.[1]

Producing Microorganism

The microbial source of **Leuhistin** is the bacterium *Bacillus laterosporus* strain BMI156-14F1.[1][2][3] This strain was isolated from a soil sample and was identified as a producer of the aminopeptidase M inhibitor during the screening program.

Table 1: Taxonomic Classification of the **Leuhistin**-Producing Microorganism

Taxonomic Rank	Classification
Domain	Bacteria
Phylum	Firmicutes
Class	Bacilli
Order	Bacillales
Family	Paenibacillaceae
Genus	Bacillus
Species	laterosporus
Strain	BMI156-14F1

Physicochemical and Structural Properties

Leuhistin was isolated as colorless needles.[1] Its chemical structure was elucidated using a combination of NMR studies and X-ray analysis.[4] The absolute structure was determined to be (2R,3S)-3-amino-2-hydroxy-2-(1H-imidazol-4-ylmethyl)-5-methylhexanoic acid.[4]

Table 2: Physicochemical Properties of **Leuhistin**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₉ N ₃ O ₃	[5]
Molecular Weight	241.29 g/mol	[5]
Appearance	Colorless needles	[1]
IUPAC Name	(2R,3S)-3-amino-2-hydroxy-2-(1H-imidazol-5-ylmethyl)-5-methylhexanoic acid	[5]
CAS Number	129085-76-3	[5]

Biological Activity

Leuhistin is a potent and competitive inhibitor of aminopeptidase M (AP-M/CD13).[1] It also exhibits weak inhibitory activity against aminopeptidase A (AP-A) and aminopeptidase B (AP-B).[1]

Table 3: Inhibitory Activity of **Leuhistin** against Aminopeptidases

Enzyme	Inhibition Constant (Ki)	Type of Inhibition
Aminopeptidase M (AP-M/CD13)	2.3×10^{-7} M	Competitive
Aminopeptidase A (AP-A)	Weak Inhibition	Not specified
Aminopeptidase B (AP-B)	Weak Inhibition	Not specified

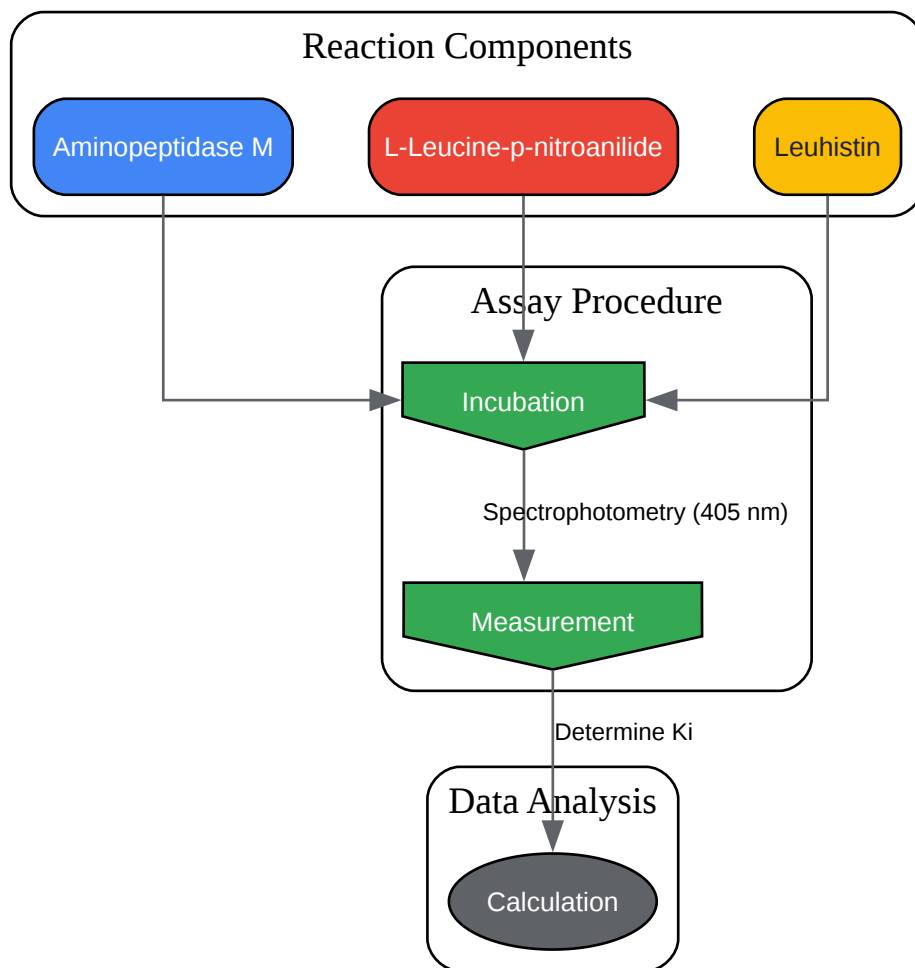
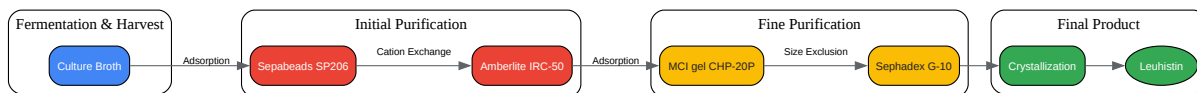
Note: Specific IC50 values for **Leuhistin** against various cell lines are not readily available in the public domain.

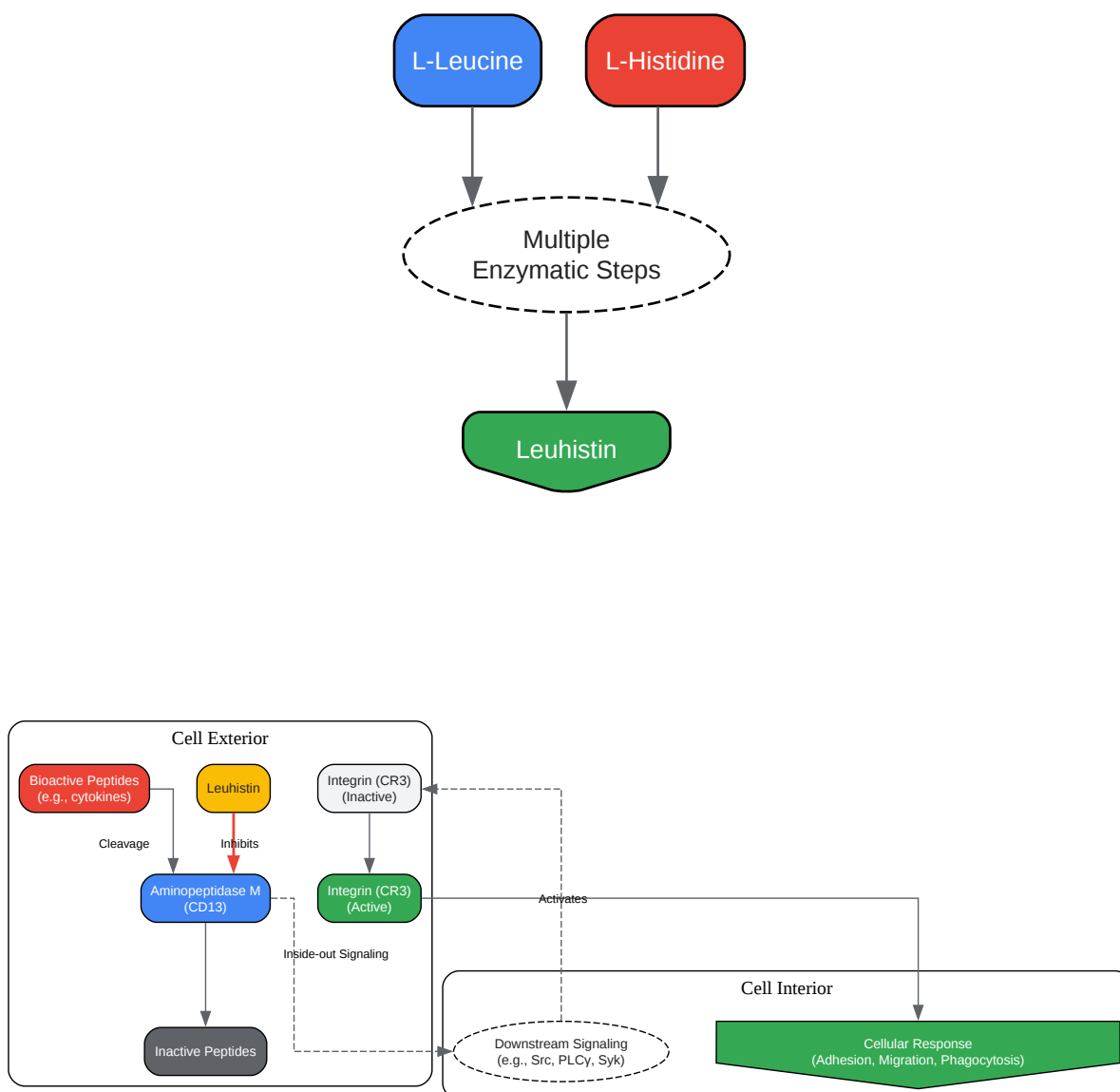
Experimental Protocols

Isolation and Purification of Leuhistin

The following protocol is a summary of the methods described for the isolation of **Leuhistin** from the culture broth of *Bacillus laterosporus* BMI156-14F1.[1]

Diagram 1: **Leuhistin** Isolation Workflow





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